

Physical properties of 2-Cyclohexylcyclohexanol (boiling point, melting point)

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Compound of Interest

Compound Name: 2-Cyclohexylcyclohexanol

Cat. No.: B1582334

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A Technical Guide to the Physical Properties of 2-Cyclohexylcyclohexanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Cyclohexylcyclohexanol is a saturated bicyclic alcohol with the chemical formula C₁₂H₂₂O. [1][2] Its structure, consisting of two cyclohexane rings bonded together with a hydroxyl group on one of the rings, gives rise to stereoisomerism in the form of cis and trans isomers. This guide provides a comprehensive overview of the known physical properties of **2-Cyclohexylcyclohexanol**, with a focus on its boiling and melting points. Furthermore, it offers detailed, field-proven experimental protocols for the accurate determination of these crucial physical constants, addressing the nuances of analyzing both isomeric mixtures and purified stereoisomers. This document is intended to serve as a valuable resource for researchers and professionals in drug development and other scientific fields where the precise characterization of chemical compounds is paramount.

Physical Properties of 2-Cyclohexylcyclohexanol

The physical properties of **2-Cyclohexylcyclohexanol** are influenced by its molecular weight and the presence of a hydroxyl group, which allows for hydrogen bonding. These

intermolecular forces are significantly stronger than the van der Waals forces present in non-polar analogues, leading to a higher boiling point and influencing its melting behavior.

Isomeric Mixture (cis- and trans-)

Commercially available **2-Cyclohexylcyclohexanol** is often supplied as a mixture of its cis and trans isomers. The physical properties of this mixture are crucial for its handling, storage, and application in various chemical syntheses.

Physical Property	Value	Source
Boiling Point	264 °C	Fisher Scientific
Melting Point	Not available	Lab Pro Inc. [3]
Molecular Formula	C ₁₂ H ₂₂ O	PubChem [1]
Molecular Weight	182.31 g/mol	Lab Pro Inc. [3]
CAS Number	6531-86-8	PubChem [1]

It is important to note that the boiling point of a mixture can be a range rather than a sharp point, and the lack of a specified melting point suggests that the mixture may exist as a liquid at ambient temperatures or solidify over a broad temperature range.

Individual Stereoisomers (cis- and trans-)

Detailed experimental data for the boiling and melting points of the individual cis- and trans-isomers of **2-Cyclohexylcyclohexanol** are not readily available in common chemical databases. However, based on the principles of stereochemistry and its influence on physical properties, we can infer certain characteristics:

- Boiling Point: The boiling points of the cis and trans isomers are expected to be very close. The overall molecular weight and the presence of the hydroxyl group are the primary determinants of the boiling point. Subtle differences may arise due to variations in molecular shape and the efficiency of intermolecular hydrogen bonding.
- Melting Point: A more significant difference is anticipated in the melting points of the cis and trans isomers. The ability of a molecule to pack efficiently into a crystal lattice is a key factor

in determining its melting point. The different shapes of the cis and trans isomers will lead to different packing efficiencies. Typically, the more symmetrical trans isomer can pack more tightly into a crystal lattice, resulting in a higher melting point compared to the less symmetrical cis isomer.

The lack of readily available data for the individual isomers underscores the importance of the experimental protocols detailed in the following section for any research that requires the use of stereoisomerically pure **2-Cyclohexylcyclohexanol**.

Experimental Protocols for Physical Property Determination

The accurate determination of boiling and melting points is fundamental for the characterization and purity assessment of chemical compounds. The following protocols provide detailed, step-by-step methodologies for these measurements, suitable for a research laboratory setting.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For high-boiling liquids like **2-Cyclohexylcyclohexanol**, specific techniques are required to achieve accurate and safe measurements.

This method is suitable for determining the boiling point of small quantities of a liquid.

Principle: A small amount of the liquid is heated in a tube along with an inverted capillary. As the liquid heats, the air in the capillary is expelled and replaced by the vapor of the substance. When the external pressure equals the vapor pressure of the liquid, a rapid stream of bubbles emerges from the capillary. The boiling point is the temperature at which the liquid just begins to enter the capillary tube upon cooling.

Procedure:

- **Sample Preparation:** Place a small amount (approximately 0.5 mL) of **2-Cyclohexylcyclohexanol** into a small test tube.
- **Capillary Insertion:** Seal one end of a capillary tube using a flame. Place the sealed capillary tube, open end down, into the test tube containing the sample.

- Apparatus Setup: Attach the test tube to a thermometer using a rubber band or wire. The bulb of the thermometer should be level with the sample.
- Heating: Immerse the assembly in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil). Heat the side arm of the Thiele tube gently with a Bunsen burner or a heating mantle.
- Observation: As the temperature rises, a stream of bubbles will emerge from the capillary tube. Continue gentle heating until a steady stream of bubbles is observed.
- Measurement: Remove the heat source and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the boiling point.

Causality Behind Experimental Choices: The Thiele tube design ensures uniform heating of the oil bath through convection currents, which is crucial for an accurate boiling point determination. The inverted capillary provides a clear visual indication of when the vapor pressure of the sample equals the atmospheric pressure.

For larger quantities of the compound, the boiling point can be determined during distillation.

Principle: The temperature of the vapor that is in equilibrium with the boiling liquid is measured. For a pure substance, this temperature remains constant throughout the distillation process.

Procedure:

- Apparatus Setup: Assemble a simple distillation apparatus with a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Sample and Boiling Chips: Place the **2-Cyclohexylcyclohexanol** sample and a few boiling chips into the round-bottom flask.
- Heating: Heat the flask gently using a heating mantle.
- Measurement: Record the temperature at which the vapor condenses on the thermometer bulb and a steady drip of distillate is collected in the receiving flask. This stable temperature is the boiling point.

Causality Behind Experimental Choices: The use of boiling chips ensures smooth boiling and prevents bumping. The thermometer is placed so that the top of the bulb is level with the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a sharp, well-defined temperature for a pure crystalline solid. For isomeric mixtures or impure substances, melting occurs over a range of temperatures.

This is a common and accurate method for determining the melting point of a solid.

Principle: A small, finely powdered sample is heated in a capillary tube, and the temperature range over which the sample melts is observed.

Procedure:

- Sample Preparation: Ensure the **2-Cyclohexylcyclohexanol** sample is solid and finely powdered. If it is a liquid at room temperature, it may need to be cooled to induce solidification.
- Capillary Packing: Tap the open end of a capillary tube into the powdered sample to pack a small amount (2-3 mm in height) into the sealed end.
- Apparatus Setup: Place the packed capillary tube into the heating block of a Mel-Temp apparatus.
- Heating: Set the heating rate. For an unknown sample, a rapid heating rate can be used to determine an approximate melting range. For an accurate measurement, a slow heating rate (1-2 °C per minute) should be used as the temperature approaches the expected melting point.
- Observation and Measurement: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last crystal melts (the end of the melting range).

Causality Behind Experimental Choices: A slow heating rate is crucial for ensuring thermal equilibrium between the heating block, the thermometer, and the sample, leading to an accurate melting point determination. A finely powdered sample ensures uniform heat distribution within the sample.

DSC is a powerful thermal analysis technique that can be used to determine the melting point and other thermal transitions of a material.

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. When the sample melts, it absorbs heat, resulting in an endothermic peak on the DSC thermogram. The onset temperature of this peak is typically taken as the melting point.

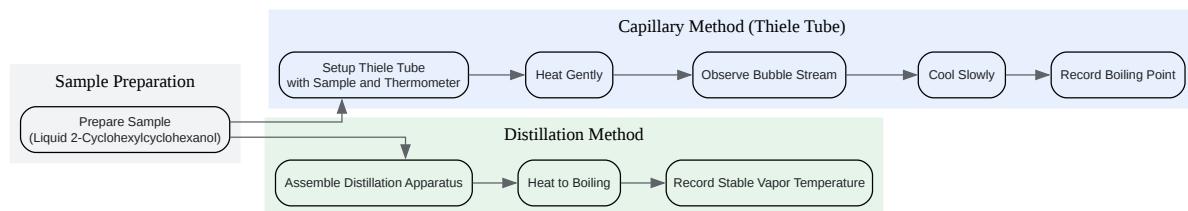
Procedure:

- **Sample Preparation:** Accurately weigh a small amount of the **2-Cyclohexylcyclohexanol** sample (typically 1-5 mg) into a DSC pan.
- **Apparatus Setup:** Place the sample pan and an empty reference pan into the DSC cell.
- **Heating Program:** Program the DSC instrument with the desired heating rate (e.g., 10 °C/min).
- **Data Acquisition:** Start the experiment and record the heat flow as a function of temperature.
- **Data Analysis:** Analyze the resulting thermogram to determine the onset temperature of the melting endotherm.

Causality Behind Experimental Choices: The use of a reference pan allows for the subtraction of the heat capacity of the pan, providing a more accurate measurement of the heat flow into the sample. The controlled heating rate ensures reproducible results. DSC is particularly useful for characterizing the melting behavior of isomeric mixtures, as it can reveal multiple melting events if the isomers crystallize separately.

Visualization of Experimental Workflows

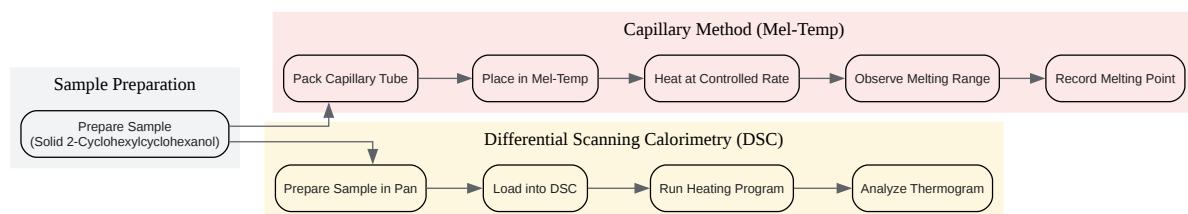
Boiling Point Determination Workflow



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Caption: Workflow for Boiling Point Determination.

Melting Point Determination Workflow



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Caption: Workflow for Melting Point Determination.

Safety Considerations

When handling **2-Cyclohexylcyclohexanol** and performing thermal analysis, it is crucial to adhere to standard laboratory safety practices.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Ventilation: Work in a well-ventilated area, such as a fume hood, especially when heating the compound.
- Heating: When using a Bunsen burner or heating mantle, exercise caution to prevent fire hazards. Do not leave heating apparatus unattended.
- Thermal Burns: Be aware of the risk of thermal burns from hot oil baths and heating blocks.
- Chemical Handling: Although specific toxicity data for **2-Cyclohexylcyclohexanol** is not readily available, it should be handled with care, avoiding inhalation, ingestion, and skin contact. A Safety Data Sheet (SDS) for a similar compound, cyclohexanol, indicates that it can be harmful if swallowed, in contact with skin, or if inhaled, and can cause skin and eye irritation. Similar precautions should be taken for **2-Cyclohexylcyclohexanol**.

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